

Technical Support Center: Ternary Complex Formation Assays

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Compound of Interest

Compound Name: *PROTAC SMARCA2 degrader-30*

Cat. No.: *B15570411*

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers encountering challenges with ternary complex formation assays. The content is designed to help identify and resolve common issues in various experimental setups.

General Troubleshooting

This section addresses broad problems that can occur regardless of the specific assay being used.

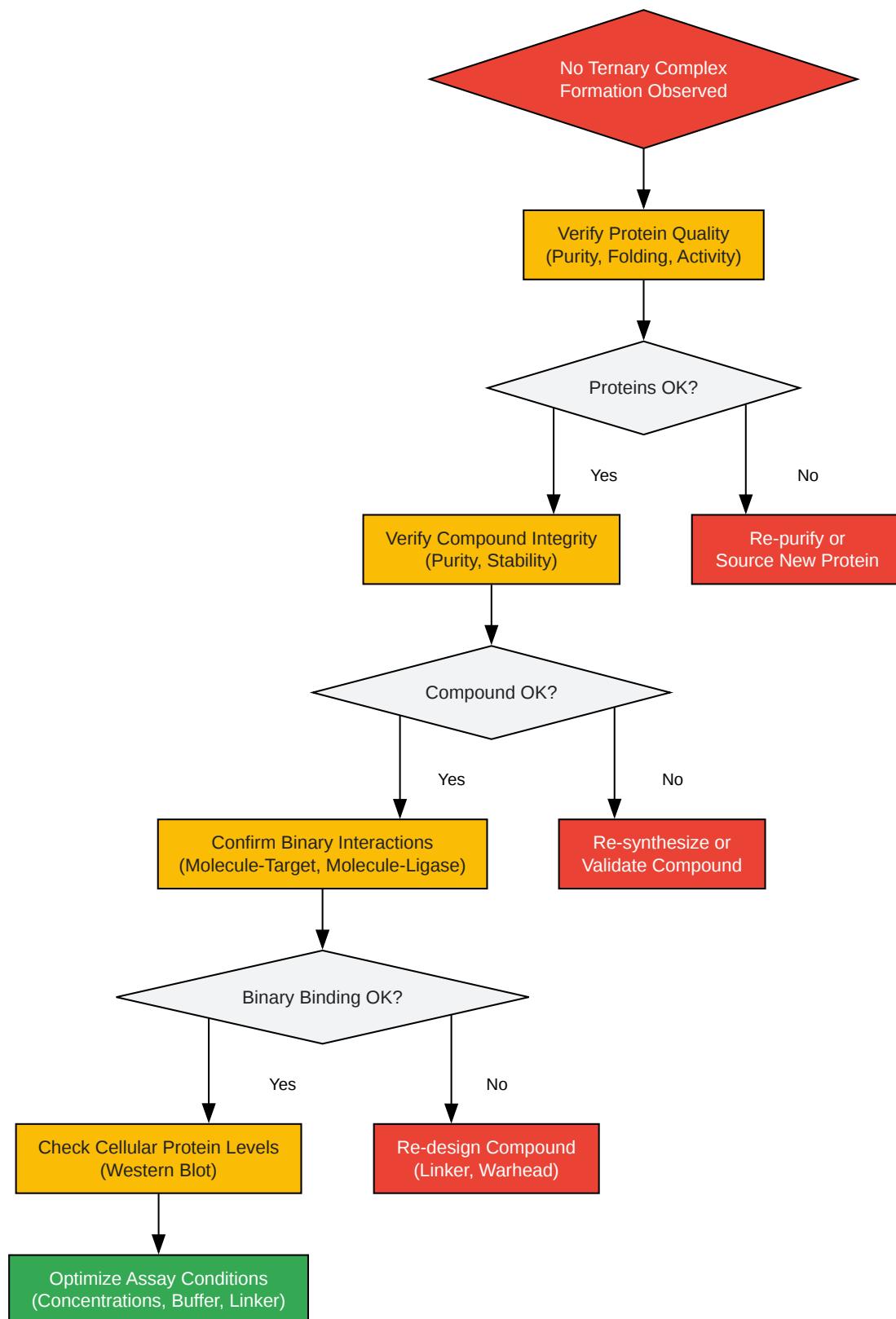
Q1: What are the first things to check if I don't see any evidence of ternary complex formation?

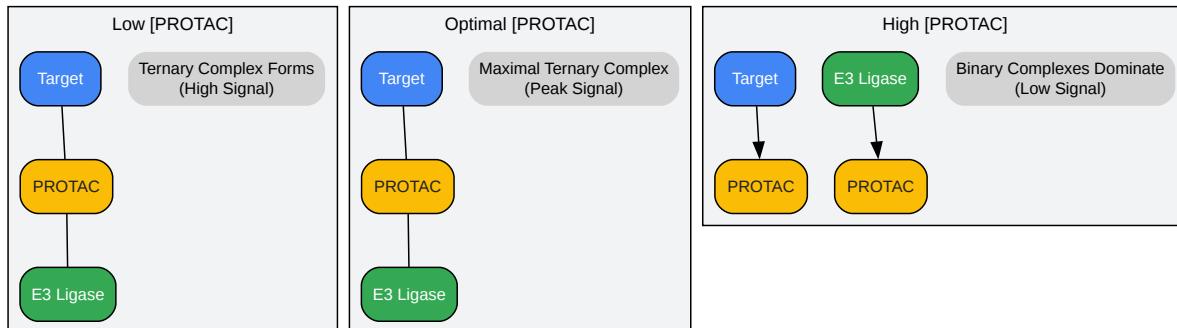
A1: If you are not observing ternary complex formation, start by systematically verifying the individual components and their potential interactions.[\[1\]](#)

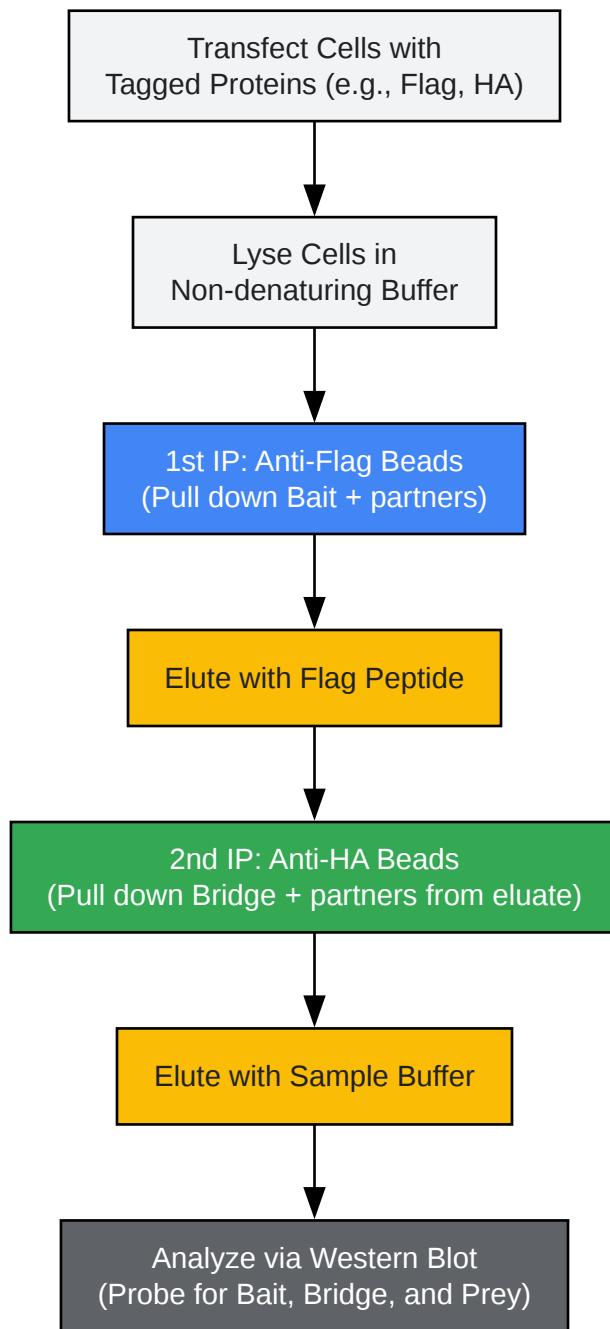
- Protein Quality and Integrity: Confirm that your target protein and E3 ligase are pure, correctly folded, and active.[\[1\]](#) Techniques like Dynamic Light Scattering (DLS) can be used to check for protein aggregation.
- Compound Integrity: Verify the chemical structure, purity, and stability of your small molecule (e.g., PROTAC) using methods like NMR and mass spectrometry.[\[1\]](#) Ensure it is not degrading in the assay buffer or under experimental conditions.
- Binary Interactions: Confirm that your small molecule can independently bind to both the target protein and the E3 ligase. Techniques like Surface Plasmon Resonance (SPR) or

Isothermal Titration Calorimetry (ITC) are ideal for verifying these binary interactions before attempting to detect the ternary complex.[2][3]

- Protein Expression Levels: In cellular assays, insufficient expression of the target protein or the E3 ligase can prevent complex formation.[4] Use Western Blotting to confirm that both proteins are expressed at adequate levels in your cell model.[4]







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